

Application Notes and Protocols for Quetol 651

Embedding of Plant Tissues

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Compound of Interest

Compound Name:	Quetol
CAS No.:	1241800-24-7
Cat. No.:	B1406771

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These application notes provide a detailed protocol for the embedding of plant tissues using **Quetol 651**, a low-viscosity, water-miscible epoxy resin. This protocol is intended for researchers, scientists, and drug development professionals requiring high-quality ultrastructural preservation of plant specimens for transmission electron microscopy (TEM). The low viscosity of **Quetol 651** facilitates excellent infiltration into dense plant tissues, ensuring high-quality preservation of cellular structures.[\[1\]](#)[\[2\]](#)

Data Presentation

Table 1: **Quetol 651** Embedding Resin Formulation

This table provides a standard formulation for the **Quetol 651** embedding medium. The hardness of the final resin block can be adjusted by altering the ratio of **Quetol 651** to Nonenyl Succinic Anhydride (NSA).[\[1\]](#) An increase in the proportion of NSA will result in a harder block.

Component	Volume (mL)	Purpose
Quetol 651	35	Epoxy Resin
Nonenyl Succinic Anhydride (NSA)	54	Hardener
Nadic Methyl Anhydride (NMA)	11	Hardener
DMP-30	1.5 - 2.0	Accelerator

Table 2: Graded Dehydration Series

This table outlines a typical graded ethanol series for the dehydration of plant tissues prior to infiltration with **Quetol 651**. The duration of each step can be adjusted based on the size and density of the tissue sample. For smaller or less dense tissues, 15-30 minutes per step is generally sufficient.^[3] Larger or denser tissues may require longer incubation times.^{[4][5]}

Dehydration Step	Ethanol Concentration (%)	Duration (minutes)
1	30	15 - 30
2	50	15 - 30
3	70	15 - 30
4	80	15 - 30
5	90	15 - 30
6	100	30 (x2 changes)
7	100% Ethanol : Propylene Oxide (1:1)	30
8	Propylene Oxide	30 (x3 changes)

Experimental Protocols

This section provides a detailed, step-by-step methodology for the embedding of plant tissues in **Quetol 651**, from initial fixation to final polymerization.

Protocol 1: Standard Embedding Protocol with Graded Ethanol Dehydration

This protocol is suitable for a wide range of plant tissues.

1. Tissue Preparation and Fixation:

- Excise small pieces of plant tissue, no larger than 2x2x1 mm.[1]
- Immediately immerse the tissue in a primary fixative solution of 3% glutaraldehyde in 0.1 M cacodylate buffer (pH 7.4) for 2 hours to overnight at 4°C.[3] For tissues with large intercellular air spaces, a brief vacuum infiltration may be necessary to ensure complete fixative penetration.[3]
- Rinse the tissue three times with cold 0.1 M cacodylate buffer for 15 minutes each.[3]
- Post-fix the tissue in cold 2% osmium tetroxide in 0.1 M cacodylate buffer for 2 hours on ice in a fume hood.[3]
- Rinse the tissue with cold buffer for 15 minutes.[3]

2. En Bloc Staining (Optional but Recommended):

- Following the post-fixation rinse, wash the tissue blocks in pH 5.15 maleate buffer (3 changes of 5 minutes each).[6]
- Stain the tissues in 1% uranyl acetate in pH 6.0 maleate buffer for 1 hour at room temperature in the dark.[6]
- Wash the tissues in pH 5.15 maleate buffer (3 changes of 5 minutes each).[6]

3. Dehydration:

- Dehydrate the tissue through a graded ethanol series as detailed in Table 2.[3] All dehydration steps should be carried out at room temperature on a shaker.[1]

4. Infiltration:

- Infiltrate the dehydrated tissue with the **Quetol** 651 resin mixture through a series of gradual steps at room temperature on a shaker:
 - Propylene oxide / **Quetol** 651 mixture (1:1): 1-2 hours.[1]
 - Pure **Quetol** 651 mixture: 2-3 hours.[1]
 - For dense tissues, a second change of pure **Quetol** 651 mixture for an additional 2-3 hours or overnight is recommended.

5. Embedding and Polymerization:

- Embed the infiltrated tissues in gelatin or polyethylene capsules filled with fresh **Quetol** 651 mixture.[1]
- Orient the tissue as desired using a fine probe.
- Polymerize the resin in an oven at 60°C for approximately 24 hours.[1] The resulting blocks should be a light yellow color.[1]

Protocol 2: Rapid Embedding Protocol for Woody Tissues Using Quetol 651 for Dehydration

This protocol is a faster alternative, particularly effective for woody plant tissues, as it utilizes the water-miscible nature of **Quetol** 651 for dehydration, eliminating the need for a graded ethanol series.[7]

1. Fixation:

- Follow the same fixation and optional en bloc staining steps as described in Protocol 1.

2. Dehydration with **Quetol** 651:

- After the final post-staining wash, dehydrate the tissue directly in:
 - 75% **Quetol** 651 in distilled water: 60 minutes.
 - 100% **Quetol** 651: 60 minutes (2 changes).[7]

3. Infiltration:

- Infiltrate the tissue with the complete **Quetol** 651 resin mixture (as per Table 1) for 60 minutes (2 changes).

4. Embedding and Polymerization:

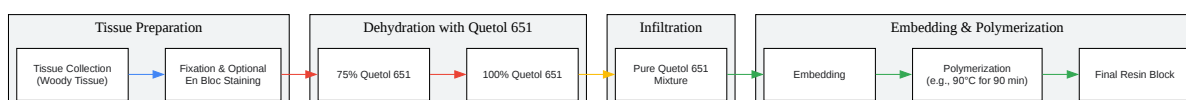
- Embed the tissues in the **Quetol** 651 resin mixture.
- Polymerize at 90°C for 90 minutes or at 74°C for 8 hours.

Mandatory Visualization



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Caption: Standard **Quetol** 651 embedding workflow for plant tissues.



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Caption: Rapid **Quetol** 651 embedding workflow using **Quetol** 651 for dehydration.

Troubleshooting

Table 3: Troubleshooting Common Issues in **Quetol** 651 Embedding of Plant Tissues

Problem	Possible Cause	Suggested Solution
Soft or Tacky Resin Blocks	Incomplete mixing of resin components; inaccurate measurements; moisture contamination.	Ensure thorough but gentle mixing of the resin, hardeners, and accelerator to avoid introducing air bubbles.[8] Use accurate pipettes for all measurements. Ensure all containers and tissues are completely dehydrated.
Brittle Resin Blocks	Incorrect ratio of hardeners; overheating during polymerization.	Adjust the ratio of Quetol 651 to NSA. A higher proportion of Quetol 651 will result in a softer block. Ensure the polymerization oven temperature is accurate and stable.
Poor Infiltration of Dense Tissues	Insufficient infiltration time; high viscosity of the resin mixture (less common with low-viscosity Quetol 651).	Increase the duration of the infiltration steps, especially the final incubation in pure resin mixture. Consider performing this step overnight at room temperature on a rotator.
Shrinkage or Distortion of Cellular Structures	Inadequate primary fixation; osmotic shock during rinsing or dehydration.	Ensure the fixation time is sufficient for the tissue type and size. Use buffers of the correct osmolarity. Perform dehydration gradually through a graded series.
Precipitates in Stained Sections	Uranyl acetate solution is old or exposed to light.	Prepare fresh uranyl acetate solutions and store them in the dark.[8] Filter the solution before use.

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